

Metalaxyl-13C6 storage conditions -20°C

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Compound Focus: Metalaxyl-13C6

CAS No.: 1356199-69-3

Cat. No.: S1799545

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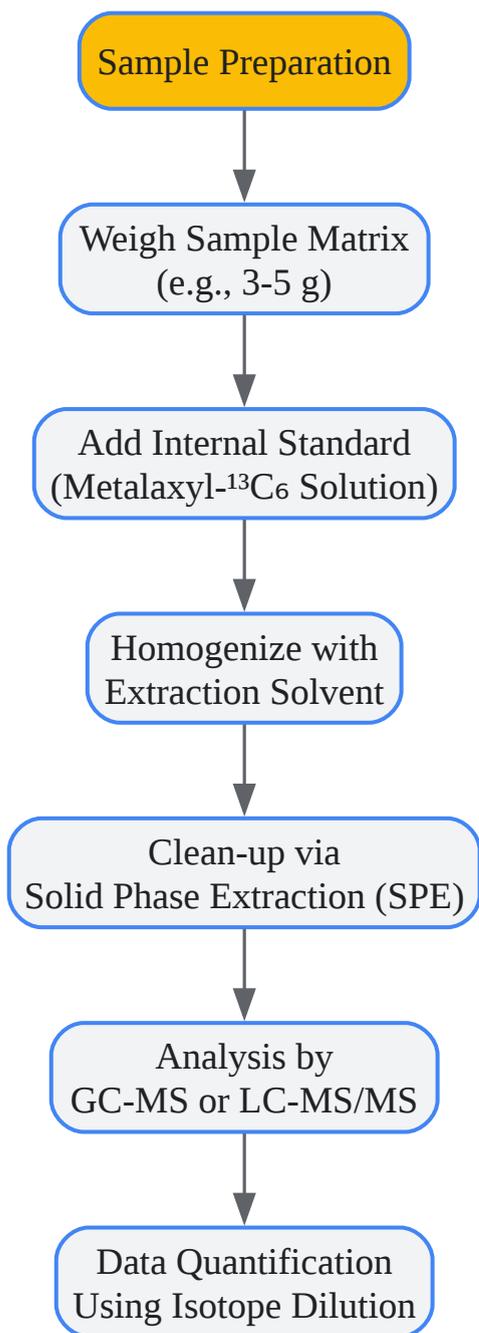
Storage, Handling, and Safety

Proper handling is crucial for preserving the integrity of this internal standard. The following table summarizes the key conditions and safety information:

Aspect	Recommendations & Information
Optimal Storage Temp.	-20°C [1] [2] [3]
Shipping Condition	Room temperature (considered stable for a few days during transit) [3]
Flash Point	100 °C (closed cup) [1] [2]
Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), H412 (Harmful to aquatic life with long-lasting effects) [1] [2]
Safety Precautions	Use personal protective equipment (lab coat, gloves, eye protection); avoid creating dust/aerosols [4]

Application in Analytical Protocols

Metalaxyl- $^{13}\text{C}_6$ is primarily used as an internal standard in quantitative mass spectrometry to correct for losses during sample preparation and matrix effects during analysis [2] [5]. The following workflow illustrates its typical use in a multi-residue analytical method:



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Experimental workflow for residue analysis using Metalaxyl- $^{13}\text{C}_6$ as an internal standard [6] [5].

A peer-reviewed study on pesticide stability supports the **-20°C storage condition**, demonstrating that pesticide residues in powdered food matrices, including fungicides, showed no significant degradation when stored between -20°C and -30°C for over 14 years [6]. This confirms that proper storage is highly effective for preserving analyte integrity.

Critical Considerations for Use

- **Solubility:** For preparing stock solutions, Metalaxyl-¹³C₆ may dissolve in DMSO. Other common solvents like ethanol or acetonitrile can also be tested with a minute amount of the product first to avoid sample loss [3].
- **Matrix Effects:** In complex matrices like wine, a combination of Solid-Phase Extraction (SPE) and dispersive Liquid-Liquid Microextraction (DLLME) can be used for cleanup and concentration before GC-MS analysis to achieve lower limits of quantification [5].

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